

Triethylammonium formate safety data sheet and handling precautions

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Compound of Interest		
Compound Name:	Triethylammonium formate	
Cat. No.:	B1247424	Get Quote

An In-depth Technical Guide to the Safe Handling of Triethylammonium Formate

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety information and handling precautions for **triethylammonium formate**, a chemical compound frequently used in laboratory and drug development settings. Adherence to these guidelines is crucial for ensuring personal safety and minimizing environmental risk.

Hazard Identification and Classification

Triethylammonium formate is classified as a hazardous chemical. The following tables summarize its GHS classification and associated hazard statements.

GHS Classification[1]



Hazard Class	Category
Acute Toxicity, Oral	Category 4
Acute Toxicity, Inhalation	Category 4
Skin Corrosion/Irritation	Category 1B
Serious Eye Damage/Eye Irritation	Category 1
Specific target organ toxicity (single exposure)	Category 3

Hazard Statements[1][2]

Code	Statement
H302	Harmful if swallowed.
H311	Toxic in contact with skin.
H314	Causes severe skin burns and eye damage.
H319	Causes serious eye irritation.
H331	Toxic if inhaled.
H335	May cause respiratory irritation.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **triethylammonium formate** is provided below.



Property	Value	Source
Molecular Formula	C7H17NO2	[1]
Molecular Weight	147.22 g/mol	[1][3]
Appearance	Light brown syrup or colorless liquid	[3][4]
Density	1.02 - 1.04 g/mL at 25 °C	[4][5]
Melting Point	17 °C (decomposes)	[5]
Solubility	Very soluble in water; soluble in alcohol	[3]
рН	8.4-8.6	[5]
Refractive Index	n20/D 1.355	[4][5]

Handling and Storage

Proper handling and storage procedures are essential to prevent exposure and accidents.

Handling:

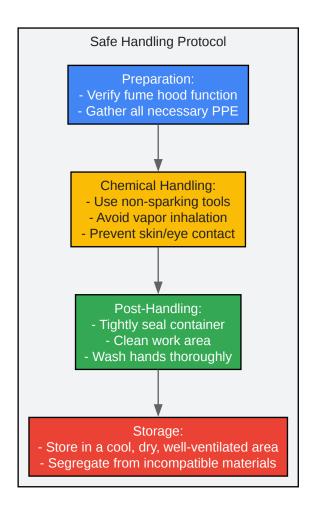
- Work in a well-ventilated area, preferably under a chemical fume hood.[2][6]
- Avoid breathing vapors or mist.[2]
- Do not get in eyes, on skin, or on clothing.[2][6]
- Use non-sparking tools and take precautionary measures against static discharge.[7][8]
- Wash hands thoroughly after handling.[2]
- Do not eat, drink, or smoke when using this product.[2]

Storage:

Store in a cool, dry, and well-ventilated place.[2][7]



- Keep containers tightly closed.[2][7]
- Store in a corrosives area.[2]
- Keep away from heat, sparks, and open flames.[7]
- Incompatible materials include strong bases and oxidizing agents.[2]



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Safe Handling Workflow

Personal Protective Equipment (PPE)

The following personal protective equipment should be worn when handling **triethylammonium formate**:



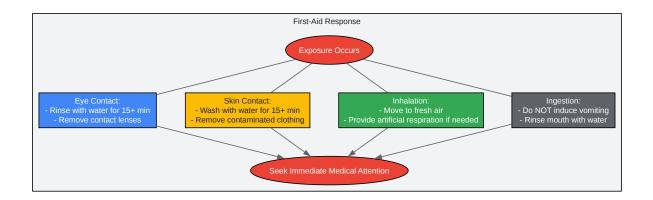
Protection	Specifications	Source
Eye/Face	Chemical safety goggles or a face shield (minimum 8-inch). Compliant with OSHA 29 CFR 1910.133 or EN166.	[2][6]
Skin	Wear appropriate protective gloves (e.g., nitrile rubber) and clothing to prevent skin exposure.	[2][6]
Respiratory	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation is experienced.	[2]

First-Aid Measures

Immediate medical attention is required in case of exposure.[2]

- General Advice: Show the safety data sheet to the doctor in attendance.
- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes.
 [2] Remove contact lenses if present and easy to do.
- Skin Contact: Wash off immediately with plenty of water for at least 15 minutes.[2] Remove all contaminated clothing and wash before reuse.[2]
- Inhalation: Move the person to fresh air.[2] If not breathing, give artificial respiration.[2]
- Ingestion: Do NOT induce vomiting.[2] Clean mouth with water and seek immediate medical attention.[2]





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First-Aid Measures Flowchart

Fire-Fighting Measures

Suitable Extinguishing Media:

- Use carbon dioxide (CO2), dry chemical powder, or alcohol-resistant foam.[2][6]
- Water spray can be used to cool closed containers.[7]

Specific Hazards:

- Thermal decomposition can lead to the release of irritating gases and vapors, including nitrogen oxides (NOx).[2]
- The product can cause burns to the eyes, skin, and mucous membranes.[2]
- Vapors may form explosive mixtures with air and can travel to a source of ignition and flash back.[7]

Protective Equipment for Firefighters:



 Wear a self-contained breathing apparatus (SCBA) with a full facepiece operated in pressure-demand or other positive pressure mode, and full protective gear.[2][7]

Accidental Release Measures

Personal Precautions:

- Ensure adequate ventilation.[2]
- Evacuate personnel to safe areas.[2]
- Wear appropriate personal protective equipment.[2][6]
- Remove all sources of ignition.[7]

Environmental Precautions:

Should not be released into the environment.[2]

Methods for Containment and Cleaning Up:

- Soak up with inert absorbent material (e.g., sand, silica gel, acid binder, universal binder, sawdust).[2]
- Keep in suitable, closed containers for disposal.[2]
- Ventilate the area and wash the spill site after material pickup is complete.[6]

Experimental Protocols

The safety data provided in this document is based on standardized testing protocols. While specific experimental details for **triethylammonium formate** are not publicly available, the hazard classifications are derived from methods such as those outlined by the OECD Test Guidelines. For instance:

- Acute Oral Toxicity: Typically determined using OECD Test Guideline 420, 423, or 425.
- Skin Corrosion/Irritation: Assessed according to OECD Test Guideline 404 or 431.



• Serious Eye Damage/Irritation: Evaluated using OECD Test Guideline 405.

Researchers should refer to these standardized protocols when conducting their own safety assessments.

Disclaimer: This document is intended as a guide and is not a substitute for a comprehensive Safety Data Sheet (SDS). Always refer to the SDS provided by the manufacturer for the most current and complete safety information.

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